

Application Notes and Protocols: Dilinoleic Acid in Cosmetic Formulations

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Compound of Interest

Compound Name: *Dilinoleic acid*

CAS No.: 47818-40-6

Cat. No.: B12795762

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Introduction

Dilinoleic acid is a dicarboxylic acid produced through the dimerization of linoleic acid, an essential fatty acid.^[1] Its unique molecular structure, featuring a high molecular weight and two carboxylic acid groups, imparts a range of desirable properties for cosmetic formulations. Primarily, it functions as a skin-conditioning agent, emollient, film-former, and viscosity-increasing agent.^{[2][3][4]} These notes provide detailed information on its application, performance data, safety profile, and protocols for formulation and efficacy testing.

Dilinoleic acid and its ester derivatives are highly lipophilic and insoluble in water, which allows them to remain on the skin's surface, bolstering the lipid barrier and preventing moisture loss.^{[5][6]} This makes it a valuable ingredient in products aimed at hydration, barrier repair, and improving skin texture, particularly in lipsticks, moisturizers, and sunscreens.^{[3][5]}

Physicochemical and Safety Data

Quantitative data regarding the safety and physicochemical properties of **dilinoleic acid** and its derivatives are summarized below. The data indicates a high margin of safety for topical applications.

Table 1: Physicochemical Properties

Property	Value	Source
INCI Name	Dilinoleic Acid	[7]
CAS Number	6144-28-1	[7]
Molecular Weight	~560.9 g/mol	[8]
Description	Dicarboxylic Acid	[2]
logP (Octanol/Water Partition Coefficient)	17.7 (for Diisopropyl Dimer Dilinoleic)	[5][6]
Solubility	Insoluble in water	[5][6]
Functions	Emollient, Skin Conditioning, Film Former, Viscosity Control	[4][7][9]

Table 2: Toxicological Data Summary

Test Type	Species	Result	Source
Acute Oral LD50	Rat	> 5.0 g/kg	[5][10]
Acute Dermal LD50	Rat	> 5.0 g/kg	[5][10]
Skin Irritation/Sensitization (Clinical)	Human	Non-irritating & non-sensitizing in formulations	[5][6]
Comedogenicity	Animal	Non-comedogenic	[5]
Genotoxicity (Ames, Clastogenesis)	In vitro	Negative	[5]

Note: Toxicological data is often for diesters of **dilinoleic acid**, which are considered relevant due to their structural similarity and potential breakdown into **dilinoleic acid**.[\[5\]](#)[\[6\]](#)

Table 3: Concentration of Use in Cosmetic Formulations

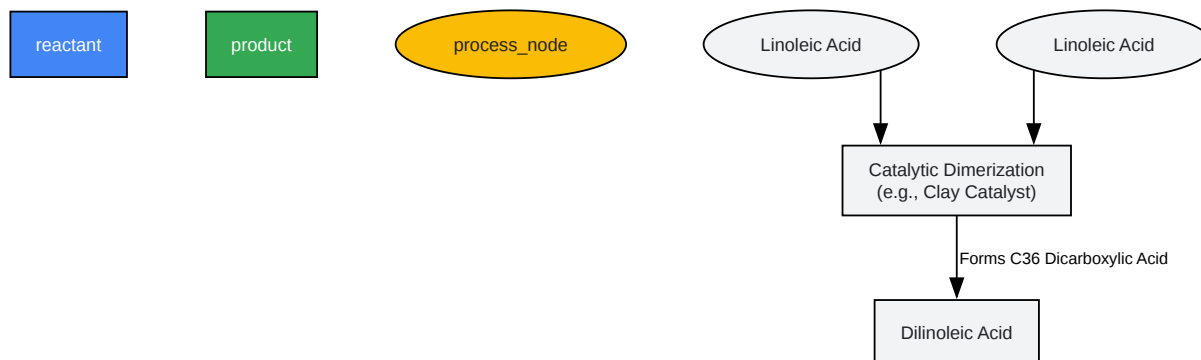
Product Type	Reported Concentration	Source
Lipsticks	Up to 53% (as Diisopropyl Dimer Dilinoleate)	[5] [6]
General Skincare	~10%	[5]
Moisturizers	5% (as Diisopropyl Dimer Dilinoleate)	[10]
Concealers	10% (as Diisostearyl Dimer Dilinoleate)	[10]

Mechanism of Action & Application Benefits

Dilinoleic acid's primary mechanism of action is related to its function as a substantive emollient and film-former, directly supporting the skin's barrier function.

- **Barrier Reinforcement:** The stratum corneum, the outermost layer of the skin, relies on a lipid matrix composed of ceramides, cholesterol, and free fatty acids to prevent transepidermal water loss (TEWL).[\[11\]](#)[\[12\]](#) As a large, flexible dicarboxylic fatty acid, **dilinoleic acid** integrates into the surface lipid layers, forming a semi-occlusive film that reduces water evaporation.
- **Emollience and Texture:** It imparts a smooth, lubricious feel to the skin, improving texture and appearance.[\[2\]](#)[\[9\]](#) In lip products, it contributes to a glossy finish and long-lasting wear.[\[3\]](#)[\[13\]](#)
- **Viscosity Modification:** It can increase the viscosity of non-aqueous formulations, enhancing product texture and stability.[\[4\]](#)

The dimerization of linoleic acid creates the larger **dilinoleic acid** molecule, which is key to its function as a durable film-former.



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Caption: Dimerization of Linoleic Acid to form **Dilinoleic Acid**.

Experimental Protocols

Protocol for Formulation: Oil-in-Water (O/W) Moisturizing Cream

This protocol outlines the preparation of a stable O/W cream incorporating **dilinoleic acid** as a primary emollient.

Objective: To create a 100g batch of a moisturizing cream with 5% **dilinoleic acid**.

Materials & Equipment:

- Beakers (250 mL)
- Water bath or hot plate with magnetic stirring
- Overhead propeller mixer or homogenizer
- Weighing scale
- pH meter

- Ingredients:
 - Oil Phase: **Dilinoleic Acid**, Cetearyl Alcohol, Glyceryl Stearate
 - Water Phase: Deionized Water, Glycerin
 - Emulsifier: Ceteareth-20
 - Preservative: Phenoxyethanol (and/or other broad-spectrum preservative)
 - pH Adjuster: Citric Acid or Sodium Hydroxide solution

Procedure:

- Phase Preparation:
 - In a beaker, combine the Oil Phase ingredients: **Dilinoleic Acid** (5g), Cetearyl Alcohol (3g), and Glyceryl Stearate (2g).
 - In a separate beaker, combine the Water Phase ingredients: Deionized Water (78.7g) and Glycerin (5g).
- Heating: Heat both phases separately to 75°C in a water bath. Stir both phases until all components are fully melted and uniform.
- Emulsification:
 - Slowly add the Oil Phase to the Water Phase while mixing with an overhead stirrer at moderate speed (e.g., 500 rpm).
 - Increase mixing speed and add the emulsifier, Ceteareth-20 (2g).
 - Homogenize the mixture for 2-3 minutes to ensure a small, uniform droplet size.
- Cooling: Begin cooling the emulsion while continuing to stir at a low speed.
- Final Additions:
 - When the temperature drops below 40°C, add the preservative, Phenoxyethanol (1g).

- Check the pH and adjust to the desired range (typically 5.0-6.0) using the pH adjuster.
- Final Product: Continue stirring until the cream is smooth and has reached room temperature. Transfer to an appropriate container.

Protocol for Efficacy Testing: Skin Hydration and Barrier Function

This protocol describes a clinical test to evaluate the effect of a formulation containing **dilinoleic acid** on skin hydration and transepidermal water loss (TEWL).

Objective: To quantify the change in skin hydration and TEWL after application of the test formulation over a 7-day period.[\[14\]](#)

Materials & Equipment:

- Corneometer® for skin hydration measurement.
- Tewameter® for TEWL measurement.
- Test formulation (from Protocol 4.1).
- Control (base formulation without **dilinoleic acid**).
- Volunteer subjects ($n \geq 20$) with dry to normal skin types.
- Climate-controlled testing room.

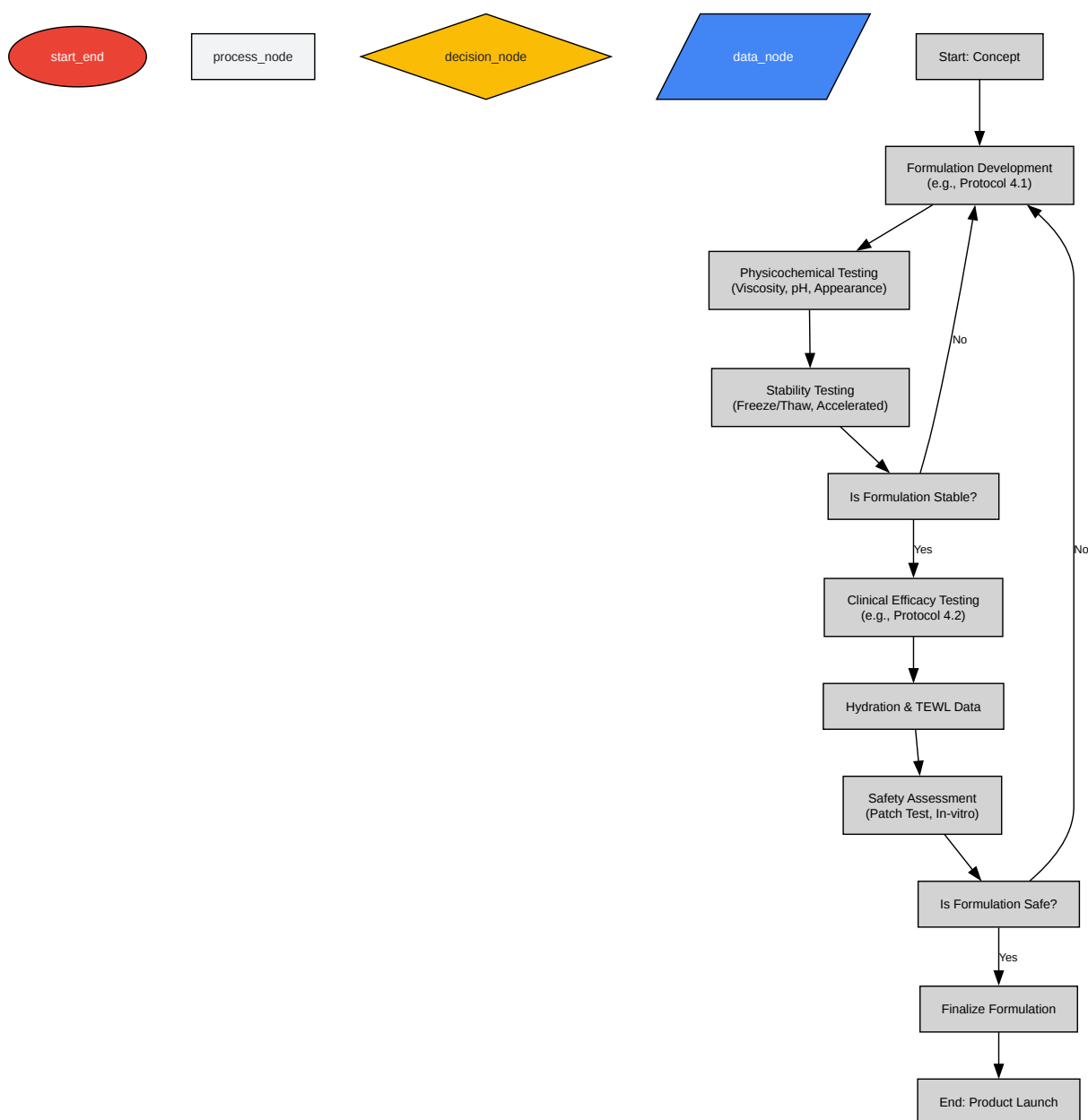
Procedure:

- Acclimatization: Subjects rest in a climate-controlled room (e.g., 21°C, 50% RH) for 20 minutes before measurements.
- Baseline Measurement (Day 0):
 - Define two test sites on the volar forearm of each subject.

- Take baseline measurements of skin hydration (Corneometer®) and TEWL (Tewameter®) at both sites. Three readings per site are taken and averaged.
- Product Application:
 - Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation to one site and the control formulation to the other.
 - Subjects are instructed to apply the assigned product to the specified site twice daily (morning and evening) for 7 days.
- Follow-up Measurements:
 - Subjects return for measurements at specified time points (e.g., Day 1, Day 3, Day 7).
 - Before measurement, subjects must not have applied the product for at least 2 hours.
 - Repeat the acclimatization and measurement process from Step 1 and 2 at each time point.
- Data Analysis:
 - Calculate the percentage change from baseline for both skin hydration and TEWL for each formulation.
 - Use appropriate statistical tests (e.g., paired t-test) to determine if the changes are statistically significant and if there is a significant difference between the test and control formulations.

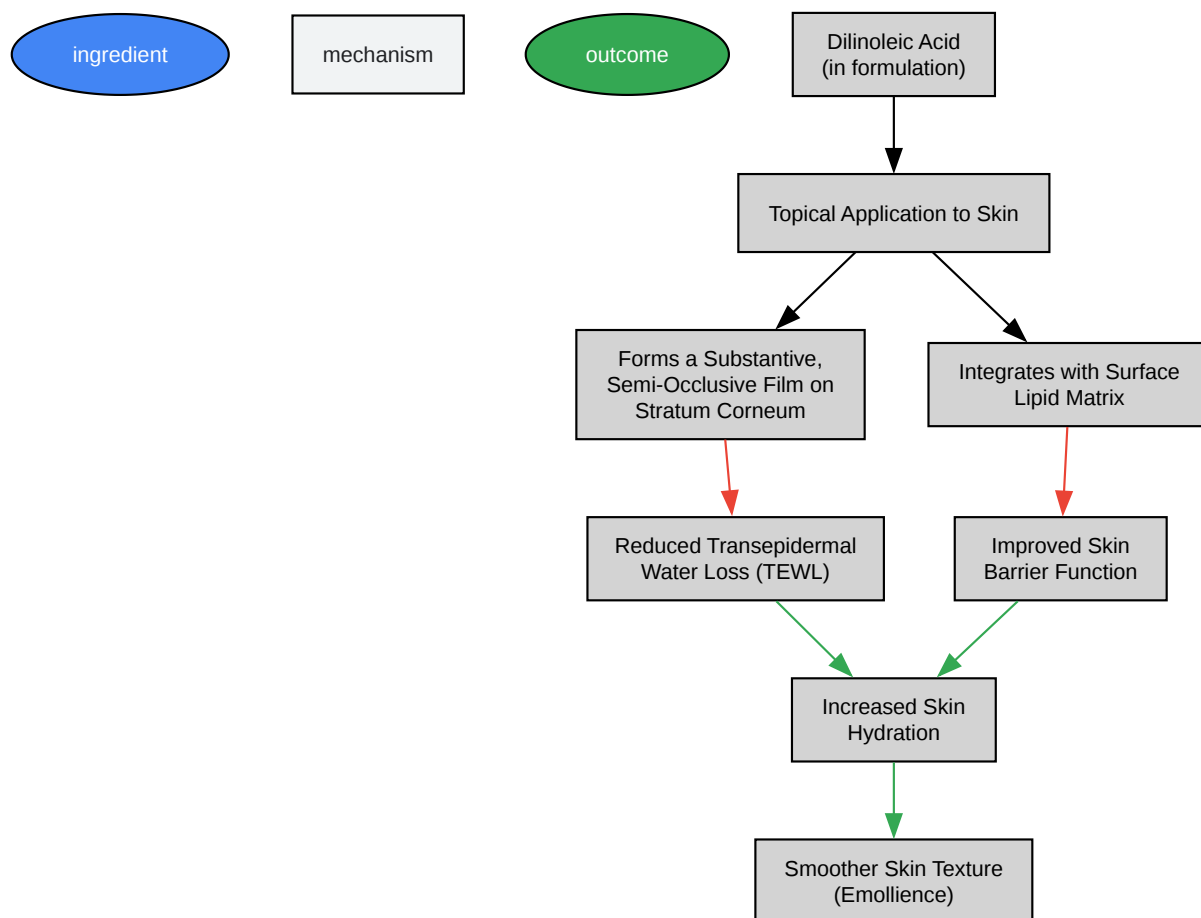
Visualization of Workflows

The following diagrams illustrate key workflows in the development and evaluation of cosmetics containing **dilinoleic acid**.



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Caption: Cosmetic Formulation Development and Evaluation Workflow.



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Caption: Proposed Mechanism of Action for **Dilinoleic Acid** on Skin.

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